

# tetrathionic acid in reduced inorganic sulfur compounds

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## Compound Focus: Tetrathionic acid

CAS No.: 13760-29-7

Cat. No.: S571748

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## Chemical Profile of Tetrathionic Acid

**Tetrathionic acid** ( $\text{H}_2\text{S}_4\text{O}_6$ ) and its tetrathionate anion ( $\text{S}_4\text{O}_2^{-6}$ ) are inorganic sulfur compounds where sulfur atoms exist in mixed oxidation states (0 and +5) [1]. Its core structure features a chain of four sulfur atoms, with the two terminal atoms bonded to oxyanion groups [2].

The table below summarizes its key chemical data:

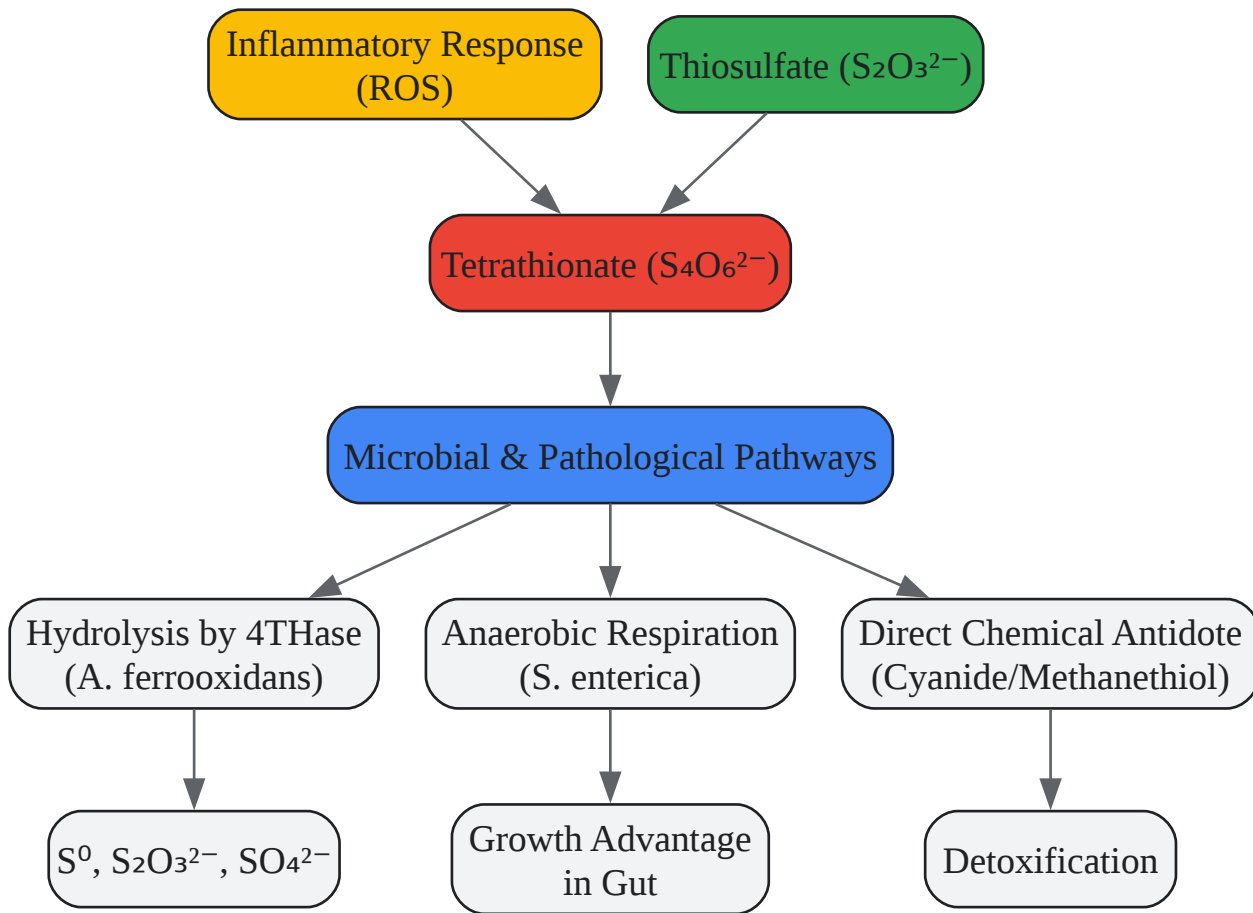
Property	Description
IUPAC Name	2-(Dithioperoxy)disulfuric acid [1]
Chemical Formula	$\text{H}_2\text{S}_4\text{O}_6$ [2]
Average Mass	226.278 Da [2]
CAS Number	15536-54-6 (tetrathionate anion) [1] / 13760-29-7 (tetrathionic acid) [2]
SMILES	<chem>O=S(=O)(O)SSS(=O)(=O)O</chem> [2]
Key Structural Feature	Linear chain of four sulfur atoms (-S-S-S-S-), with terminal sulfurs each bonded to three oxygen atoms [1] [2].

## Biological Roles and Significance

Tetrathionate plays dynamic roles in both environmental microbial processes and mammalian pathophysiology, making it a compound of significant interest.

- **Microbial Sulfur Metabolism:** In acidophilic sulfur-oxidizing bacteria like *Acidithiobacillus ferrooxidans*, tetrathionate is a key intermediate. The enzyme **tetrathionate hydrolase (4THase)** catalyzes its hydrolysis. Structural studies show this enzyme uses an aspartic acid residue (Asp325) for a novel cysteine-independent acid hydrolysis mechanism, producing sulfur, thiosulfate, and sulfate [3] [4].
- **Pathogen Respiration in the Host:** For bacterial pathogens like *Salmonella enterica*, tetrathionate serves as a crucial **terminal electron acceptor** during anaerobic growth in the inflamed gut. The host's inflammatory response generates reactive oxygen species that oxidize endogenous thiosulfate to tetrathionate, which *Salmonella* then exploits to outcompete the resident microbiota [5].
- **Therapeutic Potential as an Antidote:** Recent preclinical research has developed **sodium tetrathionate** as a promising antidote for cyanide and methanethiol poisoning [6]. Unlike traditional cyanide antidotes, tetrathionate can react directly with cyanide under physiological conditions. Intramuscular injection was effective in rescuing mice and rabbits from lethal cyanide exposure and was also effective against methanethiol gas, with a therapeutic index of approximately 5 in young adult mice [6].

The diagram below illustrates the primary biological pathways and applications of tetrathionate:



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## Key Experimental Insights

For the cited research on tetrathionate hydrolase and the cyanide antidote, here are the core methodological approaches:

### Study Focus

### Key Experimental Models & Methods

| **Tetrathionate Hydrolase Mechanism** [3] [4] | - **Protein Crystallography**: Solved structure of recombinant Af-Tth at 1.95 Å resolution.

- **Site-Directed Mutagenesis**: Created D325N variant to confirm Asp325's crucial role.
- **Activity Assay**: Used cyanolysis to measure hydrolysis activity, showing complete loss in D325N mutant. || **Sodium Tetrathionate as an Antidote** [6] | - **In Vitro Reaction**: Confirmed direct reaction

with cyanide under physiological conditions.

- **In Vivo Efficacy:** Used murine and rabbit models; administered tetrathionate via intramuscular injection after lethal cyanide/methanethiol exposure.
- **Toxicology:** Assessed tolerance in mice/rats, mutagenicity (Ames test), and calculated therapeutic index. |

## Emerging Applications and Future Directions

The role of tetrathionate is expanding beyond fundamental chemistry into applied fields:

- **Inflammation-Driven Infection:** The understanding of how *Salmonella* uses host-derived tetrathionate opens avenues for novel anti-infective strategies, potentially through dietary control or immunomodulation to disrupt this respiratory pathway [5].
- **Advanced Antidote Development:** Sodium tetrathionate's efficacy via intramuscular injection makes it a strong candidate for field-treatment of cyanide poisoning, such as in smoke inhalation or industrial accidents. Its ability to also neutralize methanethiol broadens its potential application [6].

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## References

1. Tetrathionate - Wikipedia [en.m.wikipedia.org]
2. (CHEBI:16853) tetrathionic acid [ebi.ac.uk]
3. Reaction mechanism of tetrathionate hydrolysis based on ... [pmc.ncbi.nlm.nih.gov]
4. Reaction mechanism of tetrathionate hydrolysis based on the ... [bohrium.com]
5. sciencedirect.com/topics/medicine-and-dentistry/ tetrathionic - acid [sciencedirect.com]
6. of sodium tetrathionate as a cyanide and methanethiol... Development [pubmed.ncbi.nlm.nih.gov]

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